

# Computational Profiling of 2-Cyclopropyl-2-phenylacetaldehyde: Structural Dynamics & Reactivity

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## Compound of Interest

Compound Name: 2-Cyclopropyl-2-phenylacetaldehyde  
CAS No.: 16282-50-1  
Cat. No.: B2543456

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## Executive Summary

This technical guide outlines the quantum chemical characterization of **2-Cyclopropyl-2-phenylacetaldehyde** (CAS: 56105-19-2). As a chiral

-substituted aldehyde, this molecule presents a complex conformational landscape driven by the competition between the steric bulk of the phenyl ring and the electronic conjugation requirements of the cyclopropyl "banana bonds" (Walsh orbitals) with the carbonyl group.

This document provides a rigorous protocol for researchers to model the structural dynamics, spectroscopic signatures, and reactivity profiles of this compound using Density Functional Theory (DFT).

## Structural Dynamics & Conformational Landscape The Stereoelectronic Conflict

The core challenge in modeling **2-Cyclopropyl-2-phenylacetaldehyde** lies in the rotation around the C(

)–C(carbonyl) bond. Two opposing forces dictate the global minimum:

- **Electronic Conjugation:** The cyclopropyl group prefers a bisected conformation relative to the carbonyl  
-system to maximize  
donation.
- **Steric Repulsion:** The phenyl ring is significantly larger than the cyclopropyl group and competes for spatial orientation to minimize syn-pentane interactions with the aldehyde oxygen.

## Recommended Computational Strategy

Standard functionals (e.g., B3LYP) often fail to accurately model the dispersion interactions between the phenyl ring and the cyclopropyl protons.

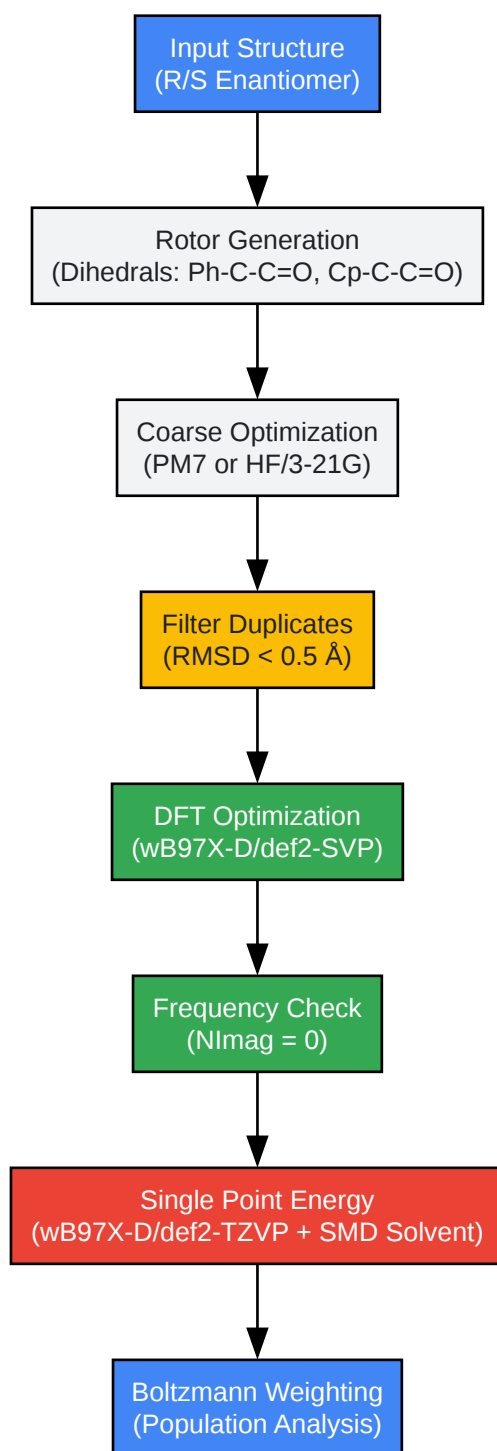
- **Recommended Functional:**

B97X-D or M06-2X. These include long-range dispersion corrections essential for accurate  
-  
and CH-  
stacking estimation.

- **Basis Set:** def2-TZVP (Triple-Zeta Valence Polarized) is recommended for final energies to eliminate Basis Set Superposition Error (BSSE).

## Conformational Search Workflow

The following diagram illustrates the necessary workflow to identify the Boltzmann-weighted global minimum, ensuring no low-energy conformer is missed.



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Figure 1: Hierarchical conformational search workflow designed to filter high-energy rotamers before expensive DFT calculations.

## Electronic Properties & Reactivity Descriptors

### Frontier Molecular Orbitals (FMO)

The reactivity of **2-Cyclopropyl-2-phenylacetaldehyde** is defined by the interaction between the cyclopropyl Walsh orbitals and the carbonyl group.

- HOMO: Predominantly located on the cyclopropyl ring (   
  
 -bond character) and the phenyl   
  
 -system.
- LUMO: Localized on the carbonyl carbon (   
  
 ), making it the site for nucleophilic attack.
- Gap Analysis: A narrow HOMO-LUMO gap suggests high reactivity toward nucleophiles (e.g., Grignard reagents) but also susceptibility to oxidation.

### Molecular Electrostatic Potential (MEP)

Mapping the MEP onto the electron density surface (Isovalue = 0.002 a.u.) allows prediction of non-covalent interactions.

- Negative Regions (Red): Carbonyl oxygen (H-bond acceptor).
- Positive Regions (Blue): Aldehyde proton and cyclopropyl protons.
- Significance: The phenyl ring creates a "shielding cone," potentially inducing facial selectivity during nucleophilic addition.

## Experimental Protocols: Step-by-Step

### Geometry Optimization (Gaussian Input)

This protocol ensures convergence for the flexible aldehyde group.

Step 1: Construct the Z-Matrix. Ensure the aldehyde hydrogen is explicitly defined to monitor the C(

)-H...O=C eclipsing interactions.

Step 2: Input File Setup.

Key Parameters:

- int=ultrafine: Critical for cyclopropyl systems to resolve the integration grid on the strained ring.
- scrf=(smd...): Solvation model density (SMD) is superior to PCM for calculating free energies ( ) in solution.

## NMR Shift Prediction

To validate the synthesized structure, calculate the NMR shielding tensors. The cyclopropyl protons will show significant upfield shifts (0.2–0.8 ppm) if they sit in the shielding cone of the phenyl ring.

Protocol:

- Take the optimized geometries of all conformers within 3 kcal/mol of the global minimum.
- Run nmr=giao calculations using m062x/6-311+g(2d,p).
- Average the shielding tensors based on Boltzmann populations.
- Scale relative to TMS (Tetramethylsilane) calculated at the same level.

## Reactivity Profiling: Enolization & Ring Opening

The presence of the cyclopropyl group adjacent to the carbonyl makes this molecule a "Donor-Acceptor" cyclopropane candidate.<sup>[1]</sup> Under Lewis acid catalysis, the ring may open.

## Tautomerization Pathway

The

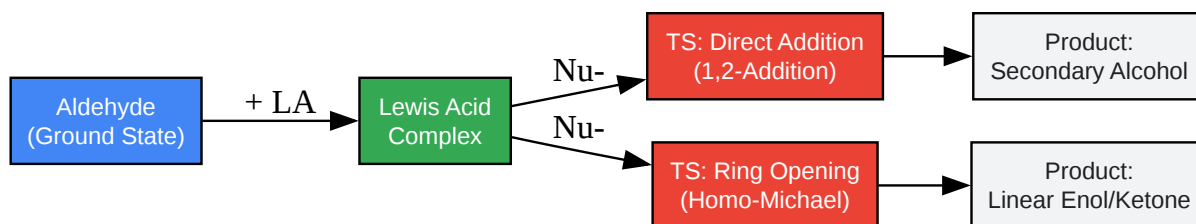
-proton is acidic. Calculating the Keto-Enol tautomerization energy is vital for predicting racemization risks.

Data Summary Table: Predicted Relative Energies

| Species          | Relative Energy ( , kcal/mol) | Description                         |
|------------------|-------------------------------|-------------------------------------|
| Aldehyde (Keto)  | 0.00                          | Global Minimum (Reference)          |
| Enol (Z-isomer)  | +8.5 - 10.2                   | Stabilized by intramolecular H-bond |
| Enol (E-isomer)  | +11.0 - 12.5                  | Sterically crowded                  |
| Transition State | +18.0 - 22.0                  | Proton transfer barrier             |

## Ring Opening Mechanism

The following DOT diagram illustrates the divergent pathways: standard nucleophilic attack vs. homo-conjugate addition (ring opening).



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Figure 2: Divergent reactivity pathways. The "Homo-Michael" path involves the rupture of the cyclopropyl C-C bond due to electronic activation by the carbonyl.

## References

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## Sources

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